

# leflunomide clinical trial outcomes ACR20 ACR50 ACR70 response rates

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## Compound Focus: Leflunomide

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## Leflunomide Clinical Trial Outcomes at 24 Weeks

The table below consolidates ACR response rates from various clinical trials, providing a clear comparison of **leflunomide's** efficacy.

| Study Population & Treatment Regimen                                     | ACR20 (%)          | ACR50 (%)            | ACR70 (%)          | Citation |
|--|--------------------|----------------------|--------------------|----------|
| Refractory RA (with prior DMARD failure); Leflunomide + Methotrexate [1] | 84                 | 64                   | 32                 | [1]      |
| Active RA; Leflunomide + Methotrexate vs Placebo + Methotrexate [2]      | 46.2 vs 19.5       | 26.2 vs 6.0          | 10.0 vs 2.3        | [2]      |
| Active RA; Methotrexate + Sinomenine vs Methotrexate + Leflunomide [3]   | ~65 (ACR50)        | 65.3 vs 69.6 (ACR50) | ~35 (ACR70)        | [3]      |
| DMARD-naïve, Early RA; Fixed-dose Leflunomide (20mg/day) [4]             | 77.8 (at 3 months) | 41.4 (at 3 months)   | 17.7 (at 3 months) | [4]      |

| Study Population & Treatment Regimen                               | ACR20 (%)          | ACR50 (%)                | ACR70 (%)                | Citation |
|--|--------------------|--------------------------|--------------------------|----------|
| DMARD-naïve, Early RA; Loading-dose Leflunomide (100mg/3 days) [4] | 58.5 (at 3 months) | Information Not Specific | Information Not Specific | [4]      |

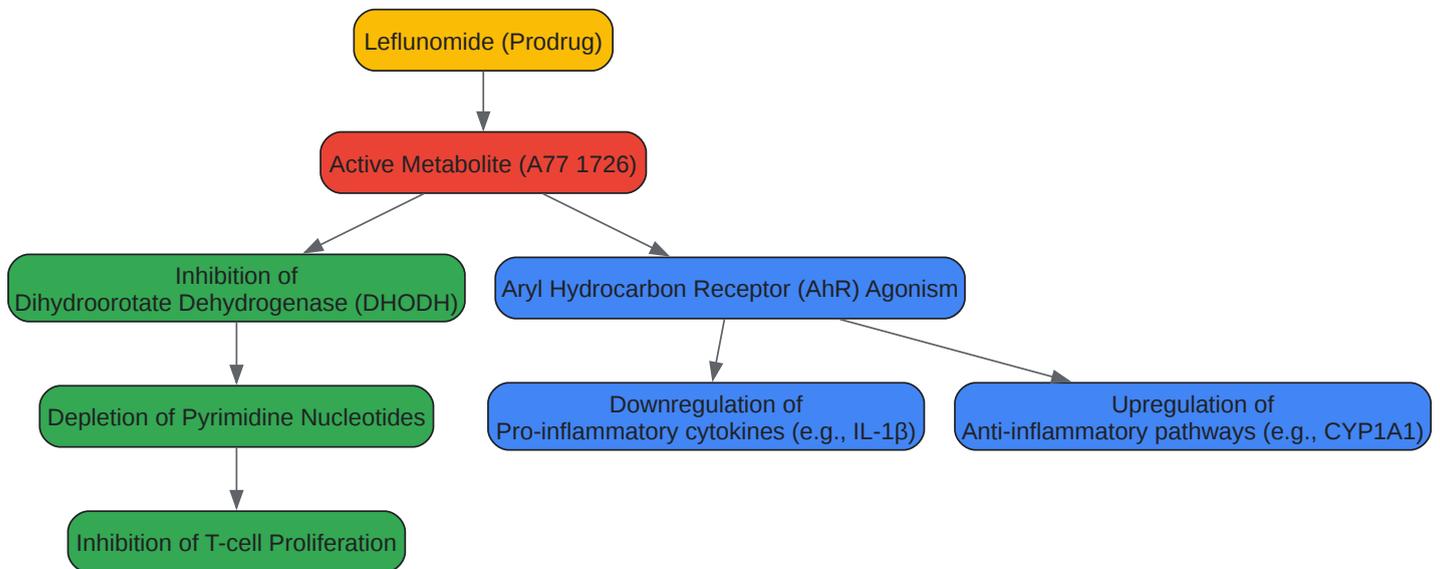
## Detailed Experimental Protocols

To critically appraise the data, it is essential to understand the design of the key trials referenced.

- **Kremer et al. (2002) - Combination Therapy [2]**
  - **Design:** 24-week, double-blind, placebo-controlled trial.
  - **Participants:** 263 patients with active RA despite stable methotrexate doses.
  - **Intervention:** Patients were randomized to add either **leflunomide** (starting with a 100mg loading dose for 2 days, then 10-20mg/day) or a placebo to their existing methotrexate therapy.
  - **Primary Endpoint:** Proportion of patients achieving ACR20 at week 24.
- **Randomized Comparison of Loading vs. Fixed Dose (2013) [4]**
  - **Design:** Multicentre, double-blind, randomized clinical trial.
  - **Participants:** DMARD-naïve adults with early RA (diagnosed within 6 months).
  - **Intervention:** Patients received either a 100mg loading dose or a 20mg fixed dose of **leflunomide** for 3 days, followed by an open-label maintenance period of 20mg daily.
  - **Primary Endpoint:** ACR20 response rate at the study end.
- **Comparison with Low-Dose Rituximab (2017) [1]**
  - **Design:** Randomized, double-blind controlled clinical trial.
  - **Participants:** Patients with active RA (Disease Activity Score, DAS28 > 3.2) on methotrexate.
  - **Intervention:** Patients were randomized to add either two infusions of low-dose rituximab (500 mg) or daily oral **leflunomide** (10-20 mg) to their methotrexate regimen.
  - **Primary Endpoint:** ACR20 response at 24 weeks.

## Mechanism of Action and Workflow

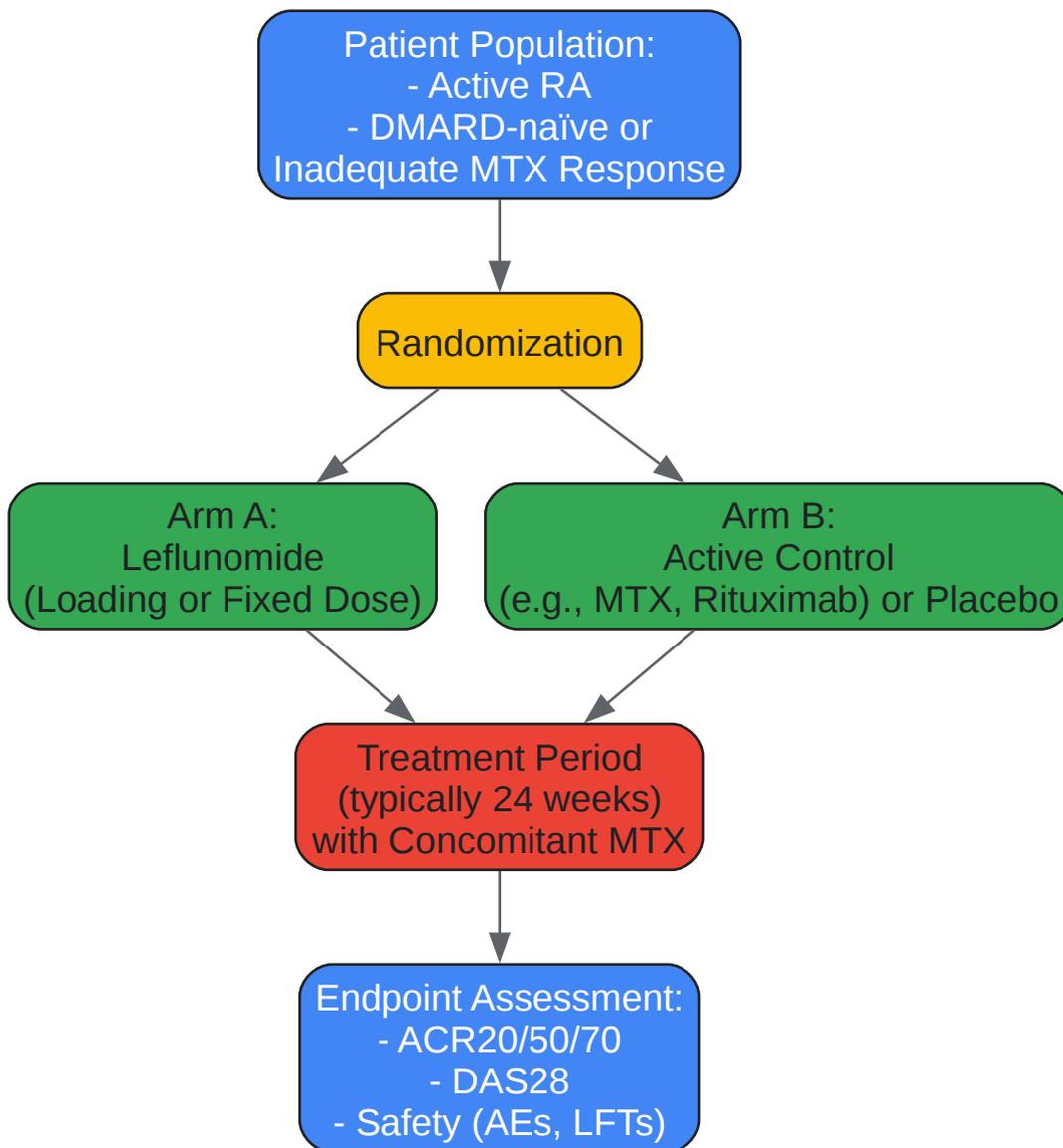
**Leflunomide** is a prodrug whose active metabolite, A77 1726, exerts immunomodulatory effects through multiple pathways. The following diagram illustrates its primary mechanisms and a typical clinical trial workflow for assessing efficacy.



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*Diagram Title: Dual Pathways of **Leflunomide**'s Immunomodulatory Action*

The experimental workflow for evaluating **leflunomide** in clinical trials typically follows these steps:



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Diagram Title: *Clinical Trial Workflow for Assessing **Leflunomide***

## Key Insights on Efficacy and Safety

- **Sustained Long-Term Efficacy:** An open-label, five-year follow-up study of phase III trials demonstrated that ACR20, ACR50, and ACR70 response rates and functional improvements observed at one year were maintained through year 4, indicating that the early efficacy of **leflunomide** is sustained long-term [5].

- **Loading Dose Consideration:** In DMARD-naïve patients with early RA, the use of a 100mg loading dose provided no incremental efficacy benefit compared to a fixed 20mg daily dose and was associated with an increased initial rate of adverse events like diarrhea and elevated hepatic enzymes [4].
- **Novel Delivery Systems:** Research into niosomal encapsulation of **leflunomide** shows promise for enhancing its bioavailability and reducing cytotoxic effects, which could potentially improve its therapeutic window in the future [6].

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## References

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